

An In-depth Technical Guide to N6-Dimethylaminomethylidene Isoguanosine

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Compound of Interest

Compound Name: *N6-Dimethylaminomethylidene isoguanosine*

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This technical guide provides a comprehensive overview of the chemical structure, synthesis, and analytical characterization of **N6-Dimethylaminomethylidene isoguanosine**. The content is tailored for researchers, scientists, and professionals in the field of drug development and nucleoside chemistry.

Chemical Structure and Identifiers

N6-Dimethylaminomethylidene isoguanosine is a derivative of isoguanosine, a structural isomer of guanosine. The N6-dimethylaminomethylidene group serves as a protecting group for the exocyclic amine at the 6-position of the isoguanine nucleobase. This protection strategy is common in the synthesis of oligonucleotides to prevent unwanted side reactions.

While direct experimental data for **N6-Dimethylaminomethylidene isoguanosine** is not readily available in public databases, its structure and properties can be confidently inferred from its close analogue, N6-Dimethylaminomethylidene-2'-deoxyisoguanosine. The key difference lies in the sugar moiety: isoguanosine contains a ribose sugar, whereas 2'-deoxyisoguanosine possesses a deoxyribose sugar.

Table 1: Chemical Identifiers for **N6-Dimethylaminomethylidene Isoguanosine** and its Deoxy Analogue

Identifier	N6-Dimethylaminomethylidene Isoguanosine (Predicted)	N6-Dimethylaminomethylidene-2'-deoxyisoguanosine[1]
Molecular Formula	C13H18N6O5	C13H18N6O4
Molecular Weight	338.32 g/mol	322.32 g/mol
IUPAC Name	N'-[9-[(2R,3R,4S,5R)-3,4-dihydroxy-5-(hydroxymethyl)oxolan-2-yl]-2-oxo-1H-purin-6-yl]-N,N-dimethylmethanimidamide	N'-[9-[(2R,4S,5R)-4-hydroxy-5-(hydroxymethyl)oxolan-2-yl]-2-oxo-1H-purin-6-yl]-N,N-dimethylmethanimidamide
SMILES	<chem>CN(C)C=Nc1nc(O)nc2n(c1)C(O)C(O)C(CO)O2</chem>	<chem>CN(C)/C=N/c1nc(O)nc2n(c1)[C@H]3C--INVALID-LINK----INVALID-LINK--O3</chem>
InChI	InChI=1S/C13H18N6O5/c1-18(2)5-15-11-10-12(17-13(23)16-11)19(6-14-10)9-8(22)7(21)4(3-20)24-9/h4-9,20-22H,3H2,1-2H3,(H,16,17,23)/t4-,7-,8-,9-/m1/s1	InChI=1S/C13H18N6O4/c1-18(2)5-15-11-10-12(17-13(22)16-11)19(6-14-10)9-3-7(21)8(4-20)23-9/h5-9,20-21H,3-4H2,1-2H3,(H,16,17,22)/t7-,8+,9+/m0/s1
InChIKey	Predicted based on analogue	FOSUWRSEKRWMFJ-DJLDLDEBSA-N

Synthesis and Experimental Protocols

The synthesis of **N6-Dimethylaminomethylidene isoguanosine** is not explicitly detailed in the surveyed literature. However, a plausible and efficient synthetic route can be designed based on established methods in nucleoside chemistry. The proposed synthesis involves two main stages: the synthesis of the isoguanosine precursor and the subsequent protection of the N6-amino group.

Synthesis of Isoguanosine

A common and effective method for the synthesis of isoguanosine is the diazotization of 2,6-diaminopurine riboside.^[2]

Experimental Protocol:

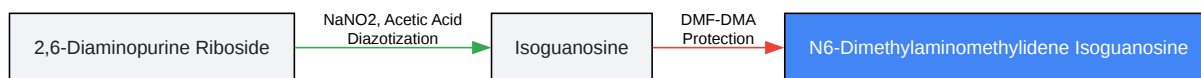
- **Suspension:** Suspend 2,6-diaminopurine riboside in water at room temperature.
- **Acidification:** Add acetic acid to the suspension.
- **Diazotization:** Add a solution of sodium nitrite in water dropwise to the reaction mixture. Stir the resulting clear solution.
- **Neutralization:** Adjust the pH to 7 with aqueous ammonia in an ice water bath to precipitate the crude isoguanosine.
- **Purification:** Dissolve the precipitate in dilute hydrochloric acid with heating. Add activated charcoal and perform a hot filtration. Cool the filtrate in an ice bath and neutralize with dilute sodium hydroxide to yield high-purity isoguanosine.

N6-Protection of Isoguanosine

The introduction of the dimethylaminomethylidene protecting group onto the exocyclic N6-amino group of isoguanosine can be achieved using N,N-dimethylformamide dimethyl acetal (DMF-DMA).

Experimental Protocol:

- **Dissolution:** Dissolve the dried isoguanosine in anhydrous N,N-dimethylformamide (DMF).
- **Protection Reaction:** Add N,N-dimethylformamide dimethyl acetal (DMF-DMA) to the solution. The reaction is typically carried out at room temperature and monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, the reaction mixture is concentrated under reduced pressure to remove the solvent and excess reagent.
- **Purification:** The resulting residue is purified by column chromatography on silica gel to yield **N6-Dimethylaminomethylidene isoguanosine**.



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Proposed synthesis of **N6-Dimethylaminomethylidene isoguanosine**.

Analytical Characterization (Predicted)

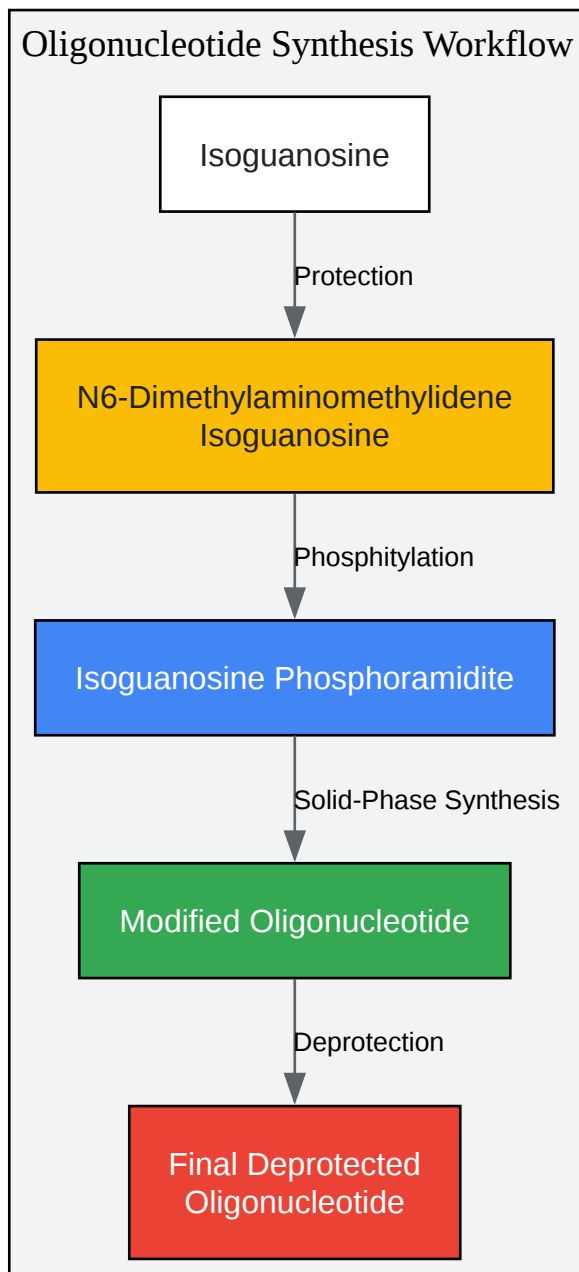
Direct analytical data for **N6-Dimethylaminomethylidene isoguanosine** is not available. The following table summarizes the expected key signals in ¹H NMR, ¹³C NMR, and mass spectrometry, based on the known spectra of isoguanosine and the N,N-dimethylformamidine protecting group.

Table 2: Predicted Analytical Data for **N6-Dimethylaminomethylidene Isoguanosine**

Technique	Predicted Observations
¹ H NMR	Formamidine Proton: A singlet around 8.5 ppm. Dimethyl Protons: Two singlets for the methyl groups around 3.1 and 3.2 ppm. Ribose Protons: Characteristic signals for the ribose moiety, including the anomeric proton (H1') as a doublet around 5.8-6.0 ppm.
¹³ C NMR	Formamidine Carbon: A signal in the range of 155-160 ppm. Dimethyl Carbons: Two signals for the methyl carbons around 35 and 41 ppm. Purine and Ribose Carbons: Signals corresponding to the isoguanosine core structure.
Mass Spec. (ESI+)	[M+H] ⁺ : Predicted at m/z 339.14. [M+Na] ⁺ : Predicted at m/z 361.12.

Logical Relationships in Application

N6-Dimethylaminomethylidene isoguanosine is primarily an intermediate in chemical synthesis, particularly in the preparation of modified oligonucleotides. The dimethylaminomethylidene group acts as a protecting group for the exocyclic amine of the isoguanine base, preventing it from reacting during the phosphoramidite coupling steps in solid-phase oligonucleotide synthesis.



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Role of N6-protection in oligonucleotide synthesis.

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References

- 1. N6-Dimethylaminomethylidene-2'-deoxyisoguanosine | C₁₃H₁₈N₆O₄ | CID 102067084 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Large-Scale Synthesis of High-Purity Isoguanosine and Resolution of its Crystal Structure by Microcrystal Electron Diffraction - PMC [pmc.ncbi.nlm.nih.gov]
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